Technical Support Center: Optimization of Triisononyl Trimellitate (TINTM) Concentration

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Compound of Interest

Compound Name:	*Triisononyl trimellitate*
CAS No.:	*890091-51-7*
Cat. No.:	*B044416*

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Welcome to the technical support center for the optimization of **Triisononyl Trimellitate** (TINTM) concentration. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and provide clear guidance for achieving desired mechanical properties in polymer formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Triisononyl Trimellitate** (TINTM) and what are its primary applications?

A1: **Triisononyl Trimellitate** (TINTM) is a high-molecular-weight, monomeric plasticizer known for its low volatility, excellent heat resistance, and durability.[1][2] It functions by positioning itself between polymer chains, increasing their mobility and thereby enhancing the flexibility and workability of the material.[3] TINTM is compatible with polymers like PVC and is frequently used in demanding applications such as automotive interiors, medical devices, and wire and cable insulation where high-temperature performance and longevity are critical.[1][4][5]

Q2: How does increasing the concentration of TINTM generally affect the mechanical properties of a polymer like PVC?

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A2: Increasing the concentration of TINTM in a PVC formulation typically leads to a predictable trade-off between flexibility and rigidity. As you add more TINTM, you can expect to see:

- Decreased Hardness: The material becomes softer and more pliable.[6]
- Decreased Tensile Strength: The force required to pull the material apart will lessen.[3][7]
- Increased Elongation at Break: The material will be able to stretch more before it breaks, indicating greater flexibility.[3][7][8]
- Increased Impact Resistance: The polymer's ability to absorb energy and withstand shock is improved.[3]

Q3: What are the signs of poor compatibility or incorrect concentration of TINTM in my formulation?

A3: Issues with TINTM concentration or compatibility can manifest in several ways:

- Plasticizer Migration or "Bleeding": If the surface of your material feels oily or tacky, it may indicate that the plasticizer is not fully compatible or its concentration is too high, causing it to exude from the polymer matrix.
- Brittleness: If the material is more rigid or brittle than expected, the TINTM concentration may be too low to achieve the desired plasticizing effect.
- Phase Separation: Incompatibility can lead to a cloudy or hazy appearance in the final product, indicating that the plasticizer and polymer have not formed a homogenous blend.
- Poor Thermal Stability: While TINTM is known for good heat resistance, an improper formulation can still lead to degradation or discoloration upon heating.[9]

Troubleshooting Guide

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Problem	Potential Cause	Recommended Solution
Final product is too rigid and brittle.	Insufficient TINTM concentration.	Incrementally increase the TINTM concentration, for example, by 5 parts per hundred resin (phr) at a time. Prepare and test new samples to evaluate the change in flexibility and hardness.
Material surface is oily or tacky (plasticizer bleed-out).	TINTM concentration exceeds the polymer's absorption capacity (oversaturation).	Reduce the TINTM concentration in the formulation. Consider incorporating a co-plasticizer or filler that can help retain the plasticizer within the polymer matrix.
Inconsistent mechanical properties across batches.	Inadequate mixing or dispersion of TINTM during compounding.	Ensure your mixing process (e.g., using a two-roll mill or twin-screw extruder) provides sufficient shear and temperature to create a homogeneous blend. Verify that mixing times and temperatures are consistent for every batch.
Material shows reduced tensile strength but is not flexible enough.	The formulation is in a "transition zone" where the plasticizer has weakened intermolecular forces but not enough to provide full flexibility.	This requires a careful adjustment of the TINTM level. A slight increase may be needed to achieve the desired elongation. Alternatively, review the entire formulation, as other additives could be influencing the properties.

Quantitative Data Summary

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The following table summarizes the typical effects of increasing plasticizer concentration on the mechanical properties of PVC. Note that exact values will vary based on the specific grade of PVC, other additives, and processing conditions.

Plasticizer Concentration (phr)	Property	Typical Value Range	General Trend
0 (Rigid PVC)	Tensile Strength	50 - 60 MPa	-
Elongation at Break	< 100%	-	
Shore D Hardness	75 - 85	-	
40 - 60 (Semi-rigid/Flexible)	Tensile Strength	15 - 25 MPa	Decreasing
Elongation at Break	250 - 350%	Increasing	
Shore A Hardness	80 - 95	Decreasing	
80 - 100 (Very Flexible)	Tensile Strength	10 - 15 MPa	Decreasing
Elongation at Break	350 - 450%	Increasing	
Shore A Hardness	60 - 80	Decreasing	

Data synthesized from general knowledge of PVC plasticization.[6][7][8]

Experimental Protocols & Methodologies

Protocol 1: Sample Preparation by Melt-Mixing

This protocol describes a standard procedure for preparing plasticized PVC samples for mechanical testing.

Objective: To create homogeneous blends of PVC and TINTM at varying concentrations.

Equipment:

- Two-roll mill or a laboratory-scale twin-screw extruder

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- Compression molder
- Standard specimen molds (e.g., dumbbell shape for tensile tests)

Procedure:

- Pre-mixing: Dry blend the PVC resin with stabilizers, lubricants, and other additives in a high-speed mixer.
- Compounding:
  - Set the temperature of the two-roll mill or extruder to the appropriate processing temperature for your PVC grade (typically 160-180°C).
  - Add the pre-mixed PVC powder to the equipment and allow it to flux until a molten sheet or extrudate is formed.
  - Slowly and evenly add the pre-weighed liquid TINTM to the molten polymer.
  - Continue mixing for a standardized period (e.g., 10-15 minutes) to ensure uniform dispersion.
- Sheet Formation: Pass the compounded material through the mill to form sheets of a desired thickness.
- Specimen Molding:
  - Cut the sheets into appropriate sizes for the compression molder.
  - Place the material into the specimen mold and pre-heat in the press.
  - Apply pressure according to a defined cycle to form the final test specimens.
  - Allow the specimens to cool under pressure to minimize warpage.
- Conditioning: Before testing, condition all specimens for at least 24 hours at standard conditions (23 ± 2°C and 50 ± 5% relative humidity) as specified in standards like ASTM D882.[10]

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Protocol 2: Mechanical Property Testing

1. Tensile Properties (ASTM D882)

This test method is used to determine the tensile strength, yield strength, and elongation at break for thin plastic sheeting (<1.0 mm thick).[11][12][13]

- Procedure:
  - Measure the width and thickness of the dumbbell-shaped or rectangular strip specimens.[13]
  - Mount the specimen into the grips of a universal testing machine.
  - Apply a tensile load at a constant crosshead speed until the specimen fails.[12]
  - The machine's software records the force and extension, which are used to calculate tensile strength and elongation at break.[12]

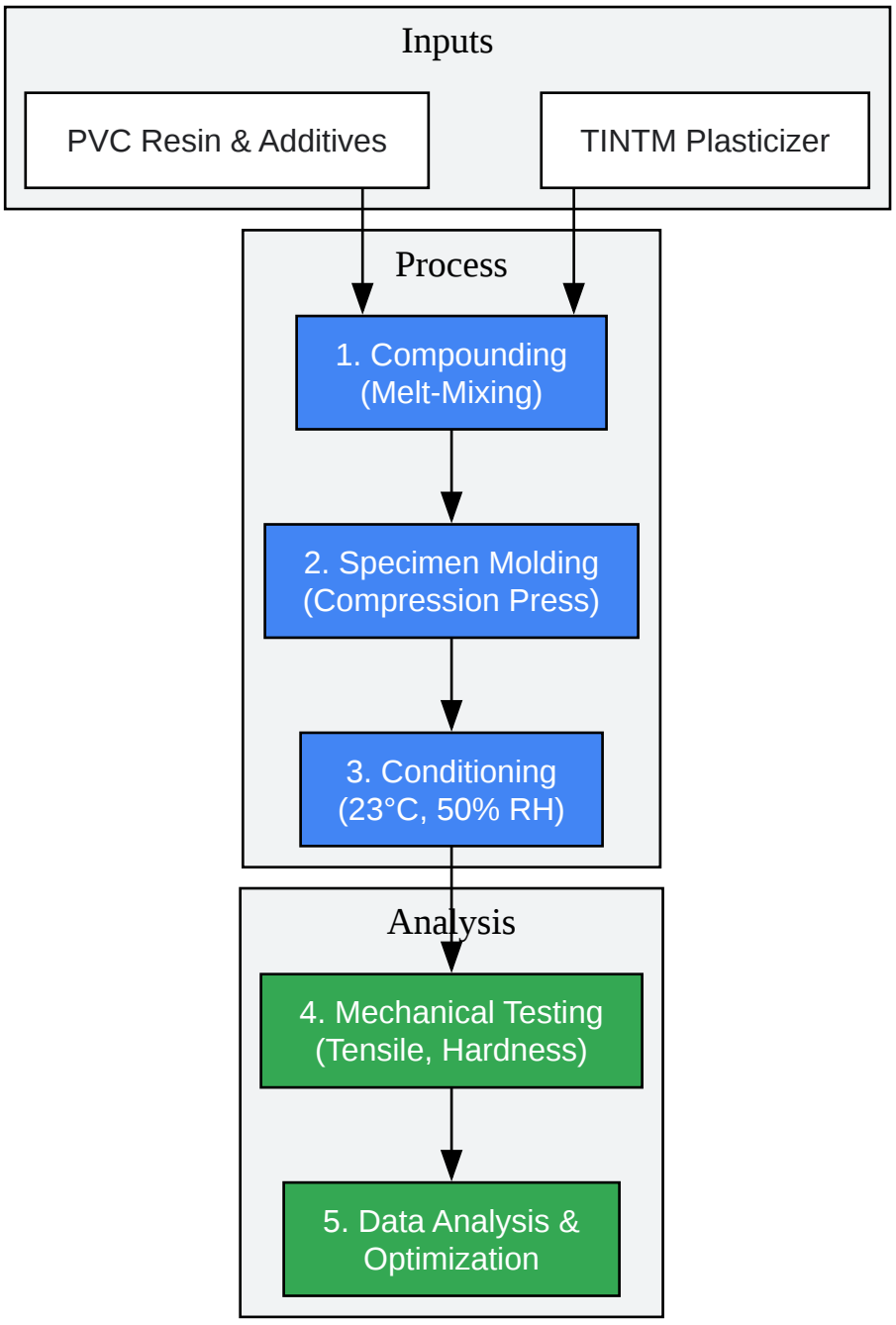
2. Hardness Testing (ASTM D2240)

This method measures the indentation hardness of materials using a durometer.[14][15] For flexible materials plasticized with TINTM, Shore A or Shore D scales are typically used.

- Procedure:
  - Place the material on a flat, hard surface.
  - Press the durometer's indentor firmly and vertically onto the specimen's surface.[16][17]
  - Read the hardness value from the durometer's scale within one second of firm contact.
  - Take multiple readings at different locations on the specimen and average the results.

Visualizations

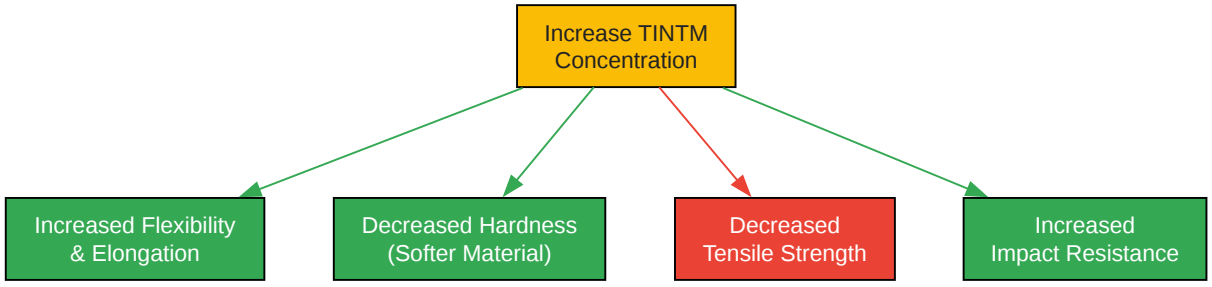
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Caption: Experimental workflow for optimizing TINTM concentration.

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Caption: Relationship between TINTM concentration and properties.

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